

An In-depth Technical Guide to the Structure and Domains of NSD2

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Abstract

The Nuclear Receptor Binding SET Domain Protein 2 (NSD2), also known as MMSET or WHSC1, is a histone methyltransferase that plays a critical role in chromatin regulation and gene expression. Dysregulation of NSD2 is implicated in various developmental disorders and malignancies, making it a compelling target for therapeutic intervention. This technical guide provides a comprehensive overview of the NSD2 protein, detailing its structure, the function of its constituent domains, and its involvement in key signaling pathways. Furthermore, this document outlines established experimental protocols for studying NSD2, presents available quantitative data, and visualizes its molecular interactions to facilitate a deeper understanding for researchers and drug development professionals.

Introduction

NSD2 is a member of the nuclear receptor-binding SET domain (NSD) family of histone methyltransferases, which also includes NSD1 and NSD3.^[1] These enzymes are characterized by the presence of a catalytic SET domain and are primarily responsible for the mono- and dimethylation of histone H3 at lysine 36 (H3K36me1 and H3K36me2).^[1] The methylation of H3K36 is a key epigenetic mark associated with active transcription and the maintenance of chromatin integrity. Aberrant NSD2 activity, often resulting from chromosomal translocations such as t(4;14) in multiple myeloma or gain-of-function mutations, leads to global changes in

H3K36 methylation, driving oncogenesis.[2] A comprehensive understanding of NSD2's structure and function is paramount for the development of targeted therapies.

NSD2 Protein Architecture and Isoforms

The human NSD2 gene is located on chromosome 4p16.3 and encodes for several protein isoforms through alternative splicing.[3][4] The two major isoforms are the full-length NSD2-long (also known as MMSET-II) and a shorter form, NSD2-short (MMSET-I). A third transcript, RE-IIBP, is initiated from an internal promoter.[4]

- NSD2-long (MMSET-II): This is the full-length, 1365-amino acid protein that contains the complete set of functional domains and possesses histone methyltransferase activity.[5]
- NSD2-short (MMSET-I): This 647-amino acid isoform lacks the catalytic SET domain and several other domains, containing only the initial PWWP and HMG domains.[5]
- RE-IIBP: This isoform contains two PHD fingers, a PWWP domain, and a SET domain.[4]

The functional diversity of these isoforms is a critical consideration in NSD2 research.

Core Functional Domains of NSD2

The full-length NSD2 protein is a large, multi-domain protein. The precise amino acid boundaries of these domains can vary slightly between different database entries and experimental constructs. The following table summarizes the approximate locations of the key domains.

Domain	Approximate Amino Acid Boundaries	Function
PWWP1	211 - 350	Binds to H3K36me2, anchoring NSD2 to chromatin. [6]
HMG-box	286 - 652	Interacts with the DNA-binding domain of the androgen receptor. [7]
PHD Fingers (5)	Spanning ~700-900	Mediate protein-protein interactions and recognize histone modifications.
SET	941 - 1240	Catalytic domain responsible for histone methyltransferase activity. [2]
Post-SET	C-terminal to SET domain	Involved in catalytic regulation.

PWWP Domains

NSD2 contains two PWWP domains. The N-terminal PWWP1 domain is a "reader" domain that specifically recognizes and binds to dimethylated H3K36 (H3K36me2). [\[8\]](#) This interaction is crucial for stabilizing NSD2 at chromatin, allowing for the propagation of this histone mark. [\[8\]](#)

High Mobility Group (HMG) Box

The HMG-box domain is a DNA-binding motif that in NSD2 has been shown to interact with the DNA-binding domain of the androgen receptor, contributing to its nuclear localization. [\[7\]](#)

Plant Homeodomain (PHD) Zinc Fingers

NSD2 possesses five PHD fingers, which are known to be involved in recognizing histone modifications and mediating protein-protein interactions. These domains are critical for the overall function and recruitment of NSD2 to specific genomic loci.

SET Domain

The SET (Su(var)3-9, Enhancer-of-zeste, Trithorax) domain is the catalytic core of NSD2, responsible for transferring a methyl group from the co-factor S-adenosyl-L-methionine (SAM) to the lysine 36 of histone H3.[2] This domain is further subdivided into the pre-SET, SET, and post-SET regions, which work in concert to regulate enzymatic activity.

Quantitative Data

Quantitative analysis of NSD2's biochemical properties is essential for understanding its function and for the development of inhibitors.

Parameter	Value	Method
PWWP1 Domain Binding Affinity		
Kd for H3K36me2	91 nM	Surface Plasmon Resonance (SPR)
SET Domain Enzymatic Kinetics		
Km (SAM)	Data not readily available	
Km (Histone H3 peptide)	Data not readily available	
kcat	Data not readily available	

Note: While the concepts of Km and kcat are central to enzyme kinetics, specific, experimentally determined values for the NSD2 SET domain are not consistently reported in publicly available literature.

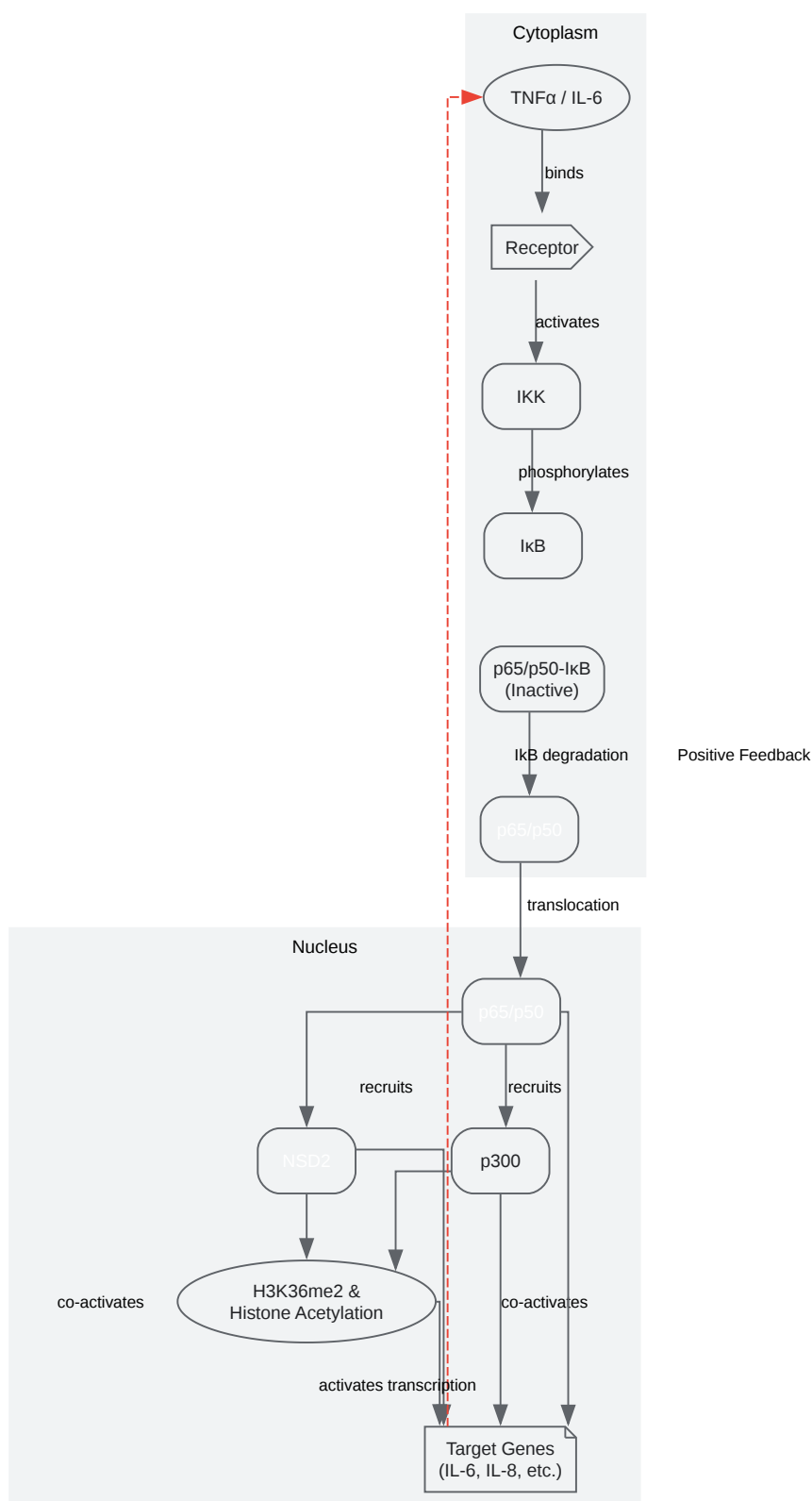
Signaling Pathways Involving NSD2

NSD2 is a key player in several signaling pathways that are critical for cell proliferation, survival, and DNA repair.

NF-κB Signaling Pathway

NSD2 acts as a coactivator for the NF-κB signaling pathway. It directly interacts with the p65/RelA and p50 subunits of NF-κB.[9][10] This interaction facilitates the recruitment of NF-κB

and the coactivator p300 to the promoters of target genes, leading to increased histone H3K36 methylation and acetylation, and subsequent gene activation.^[10] This creates a positive feedback loop, as some NF- κ B target genes, like IL-6, can further stimulate NF- κ B signaling.^[10]

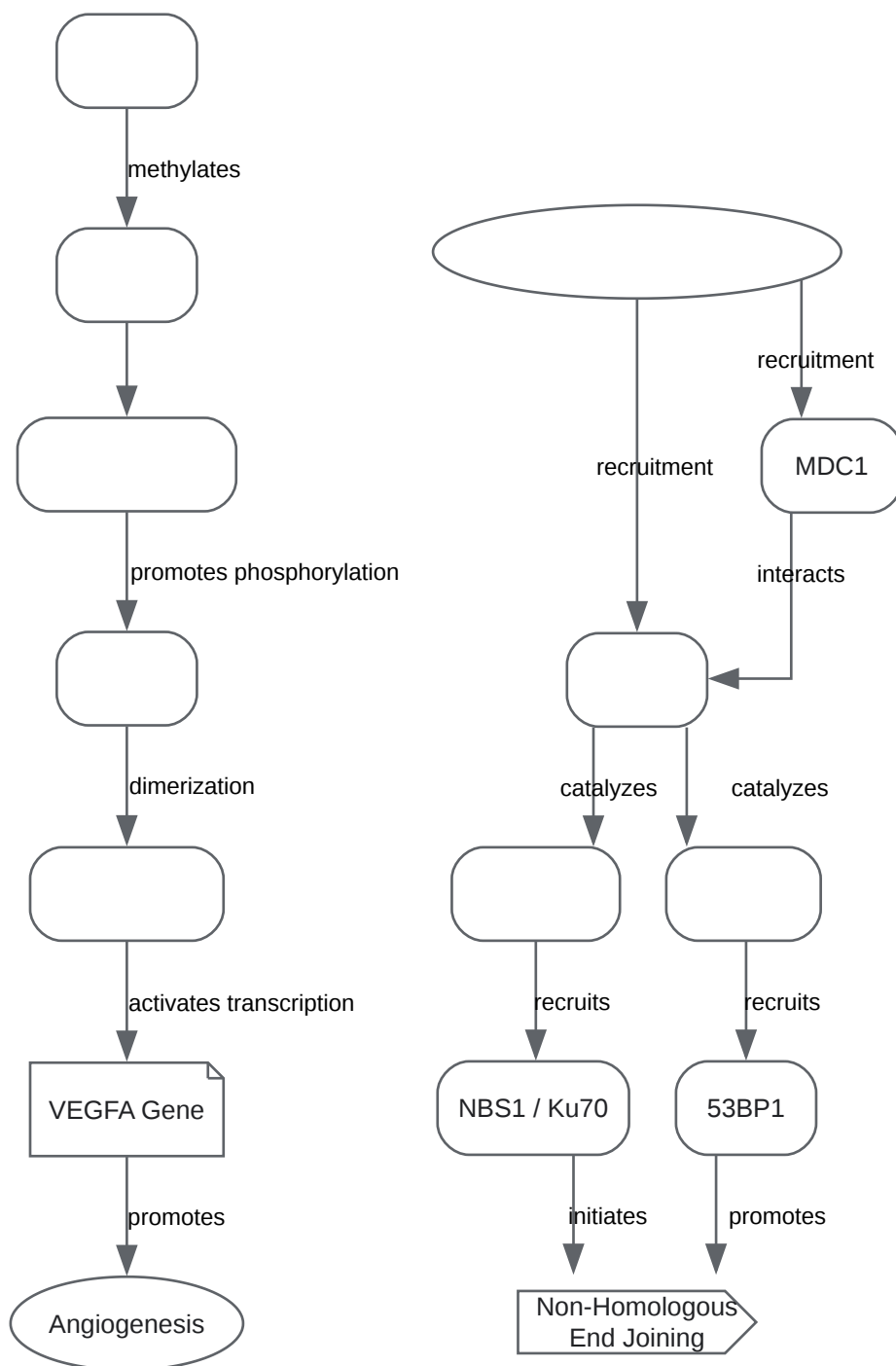


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NSD2 in the NF-κB Signaling Pathway

STAT3 Signaling Pathway

NSD2 can also promote tumor angiogenesis by methylating and activating STAT3. NSD2 directly methylates STAT3 at lysine 163, which in turn promotes the phosphorylation and activation of the STAT3 pathway, leading to the expression of pro-angiogenic factors like VEGFA.



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References

- 1. Drug Discovery Targeting Nuclear Receptor Binding SET Domain Protein 2 (NSD2) - PMC [pmc.ncbi.nlm.nih.gov]
- 2. NSD2 catalytic domain Active human recombinant, expressed in E. coli, 70 (SDS-PAGE) MMSET [sigmaaldrich.com]
- 3. Dose-dependent effects of histone methyltransferase NSD2 on site-specific double-strand break repair (2023) | Koh Iwasaki [scispace.com]
- 4. BioKB - Publication [biokb.lcsb.uni.lu]
- 5. Drug Discovery Targeting Nuclear Receptor Binding SET Domain Protein 2 (NSD2) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. The role of NSD1, NSD2, and NSD3 histone methyltransferases in solid tumors [ouci.dntb.gov.ua]
- 7. Histone Methyltransferase NSD2/MMSET Mediates Constitutive NF- κ B Signaling for Cancer Cell Proliferation, Survival, and Tumor Growth via a Feed-Forward Loop - PMC [pmc.ncbi.nlm.nih.gov]
- 8. researchgate.net [researchgate.net]
- 9. Multilevel Regulation of NF- κ B Signaling by NSD2 Suppresses Kras-Driven Pancreatic Tumorigenesis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. uniprot.org [uniprot.org]
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